

An In-depth Technical Guide to 2,4,5-Tribromophenol

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Compound of Interest

Compound Name: **2,4,5-Tribromophenol**

Cat. No.: **B077500**

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This technical guide provides a comprehensive overview of **2,4,5-Tribromophenol**, including its molecular structure, physicochemical properties, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Chemical Identity and Structure

2,4,5-Tribromophenol is a halogenated phenol characterized by a benzene ring substituted with three bromine atoms at the 2, 4, and 5 positions and a hydroxyl group at the 1 position.

Molecular Formula: C₆H₃Br₃O^[1]

IUPAC Name: **2,4,5-tribromophenol**^[1]

CAS Registry Number: 14401-61-7^{[1][2]}

Below is a two-dimensional structural representation of the **2,4,5-Tribromophenol** molecule.

Caption: 2D structure of **2,4,5-Tribromophenol**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,4,5-Tribromophenol**.

Property	Value	Reference
Molecular Weight	330.80 g/mol	[1] [3]
Exact Mass	329.77135 Da	[1]
Monoisotopic Mass	327.77340 Da	[1]
Appearance	White to off-white solid	
Melting Point	93 °C	[4]
Boiling Point	295.3 °C at 760 mmHg	[3]
Flash Point	132.4 °C	[3]
Density	2.424 g/cm ³	[3]
Vapor Pressure	0.000876 mmHg at 25°C	[3]
XLogP3-AA	3.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Topological Polar Surface Area	20.2 Å ²	[1]

Experimental Protocols

While specific synthesis protocols for **2,4,5-Tribromophenol** are not readily available in the provided search results, a general method for the synthesis of a related isomer, 2,4,6-Tribromophenol, can be adapted. The synthesis of bromophenols typically involves the electrophilic substitution of phenol with bromine.

Synthesis of 2,4,6-Tribromophenol (Illustrative Protocol)

This protocol describes the bromination of phenol to yield 2,4,6-Tribromophenol.

- Materials:

- Phenol

- Bromine water (aqueous solution of bromine)
- Distilled water
- Dilute ethyl alcohol
- Reaction flask
- Dropping funnel
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Procedure:
 - Dissolve 10 g of phenol in 200 ml of cold water in a reaction flask equipped with a stirrer.
[\[5\]](#)
 - While stirring the phenol solution, add 52 g of bromine in an aqueous solution from a dropping funnel.
[\[5\]](#)
 - A white precipitate of 2,4,6-tribromophenol will form immediately.
[\[5\]](#)
[\[6\]](#)
 - Collect the precipitate by filtration.
[\[5\]](#)
 - Wash the collected solid with water to remove any unreacted starting materials and byproducts.
[\[5\]](#)
 - Recrystallize the crude product from dilute ethyl alcohol to obtain purified 2,4,6-tribromophenol as long, slender needles.
[\[5\]](#)
 - The melting point of the purified product should be approximately 95°C.
[\[5\]](#) The yield is expected to be nearly quantitative.
[\[5\]](#)
- Note on Isomer Specificity: To synthesize the 2,4,5-isomer specifically, regioselective control of the bromination reaction would be necessary, potentially involving protecting groups or specific catalysts, which is beyond the scope of this illustrative protocol.

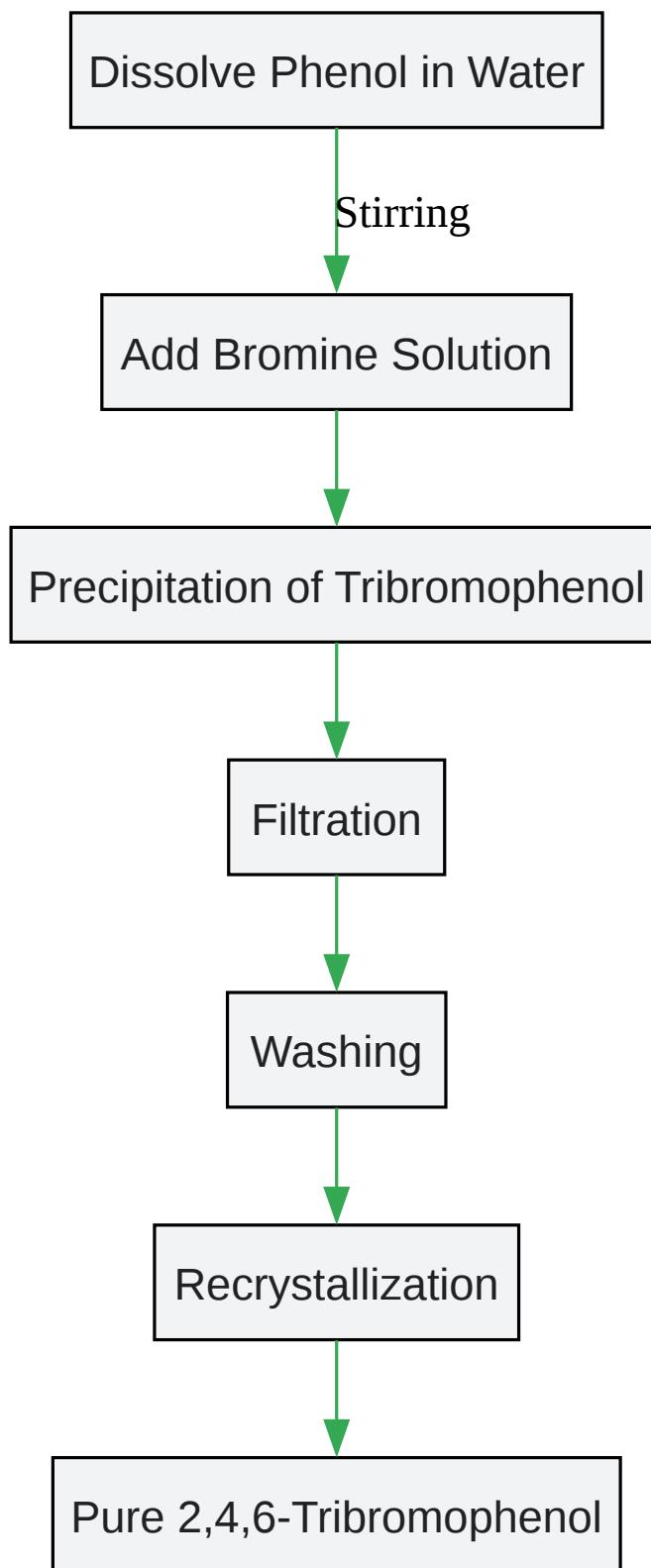
Applications and Research Interest

2,4,5-Tribromophenol is a compound of interest in environmental science and toxicology. It is considered a standard for environmental testing and research.[3][7]

- **Biomarkers of Exposure:** It is used in the determination of urinary bromophenols as potential biomarkers for human exposure to polybrominated diphenyl ethers (PBDEs), which are common flame retardants.[3][7]
- **Metabolism Studies:** Researchers have studied its role in the inhibitory potency of certain PBDEs (BDE-47 and BDE-99) towards CYP2B6-mediated metabolism of bupropion in human liver microsomes.[3][7]
- **Drug Development Context:** While direct applications in drug development for **2,4,5-Tribromophenol** are not prominent, the broader class of bromophenols has garnered significant interest. Bromophenol derivatives, often isolated from marine sources, have demonstrated a range of biological activities, including antioxidant, anticancer, anti-diabetic, and anti-inflammatory properties, making them valuable scaffolds for novel therapeutic agents.[8]

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis and purification of a tribromophenol.

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Caption: General workflow for tribromophenol synthesis.

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